

# molecular weight and formula of glyphosate isopropylammonium salt

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Glyphosate isopropylammonium*

Cat. No.: *B15580403*

[Get Quote](#)

## In-Depth Technical Guide: Glyphosate Isopropylammonium Salt

This technical guide provides a comprehensive overview of **glyphosate isopropylammonium** salt, tailored for researchers, scientists, and drug development professionals. It covers the core chemical properties, mechanism of action, toxicological data, and detailed experimental protocols for its analysis.

## Chemical and Physical Properties

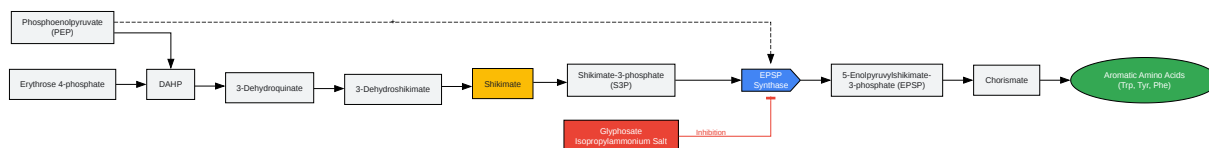
**Glyphosate isopropylammonium** salt is the most common formulation of the broad-spectrum, non-selective systemic herbicide glyphosate. The isopropylamine salt enhances the solubility and uptake of the active ingredient, glyphosate acid.

Property	Value	References
Chemical Formula	C <sub>6</sub> H <sub>17</sub> N <sub>2</sub> O <sub>5</sub> P	[1][2][3]
Molecular Weight	228.18 g/mol	[1][2]
CAS Number	38641-94-0	[2][3][4][5]
IUPAC Name	N-(phosphonomethyl)glycine isopropylammonium	[1]
Appearance	White crystalline powder	
Water Solubility	High	[1]
Log Kow (Octanol/Water Partition Coefficient)	-5.4	[6]

## Mechanism of Action: Inhibition of the Shikimate Pathway

The primary mode of action of glyphosate is the inhibition of the 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) enzyme.[2][7] This enzyme is a key component of the shikimate pathway, which is essential for the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants and microorganisms.[2] This pathway is absent in animals, which is the basis for the selective toxicity of glyphosate towards plants.[2]

By inhibiting EPSPS, glyphosate causes the accumulation of shikimate and disrupts the production of aromatic amino acids, leading to a halt in protein synthesis and ultimately, plant death.[2]



[Click to download full resolution via product page](#)

Inhibition of the Shikimate Pathway by Glyphosate.

## Toxicological Data

The acute oral toxicity of **glyphosate isopropylammonium** salt has been determined in animal studies.

Species	Sex	LD <sub>50</sub> (mg/kg)	Observation Period	Reference
Rat	Female	7444.26 - 7878.50	24 - 48 hours	[8][9]
Rat	Male	7203.58 - 7397.25	24 - 48 hours	[8][9]

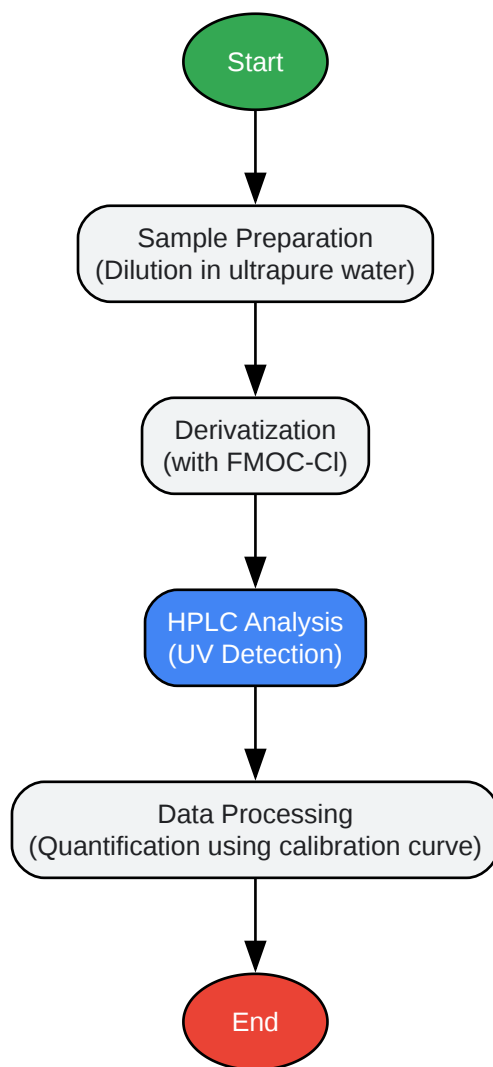
## Experimental Protocols

This section provides an overview of key experimental methodologies for the analysis and evaluation of **glyphosate isopropylammonium** salt.

## Determination of Glyphosate Isopropylammonium Salt by High-Performance Liquid Chromatography (HPLC)

This method is suitable for the quantitative analysis of **glyphosate isopropylammonium** salt in various formulations.

#### 4.1.1. Experimental Workflow



[Click to download full resolution via product page](#)

Workflow for HPLC Analysis of Glyphosate.

#### 4.1.2. Methodology

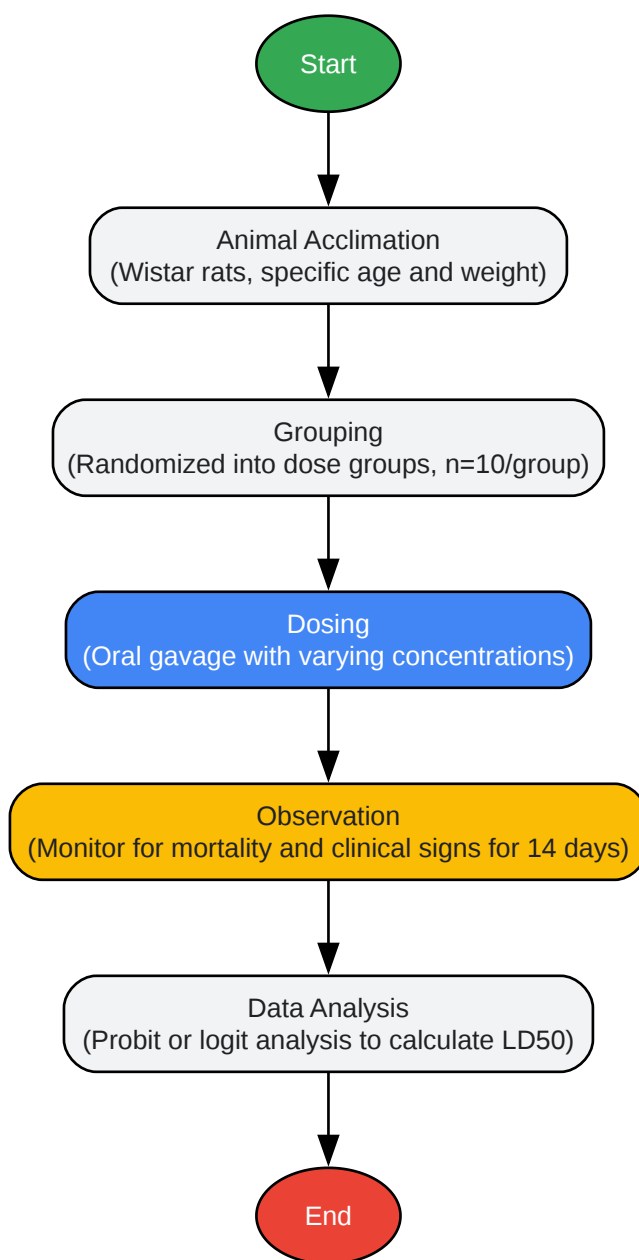
- **Sample Preparation:** Accurately weigh a portion of the **glyphosate isopropylammonium** salt sample and dissolve it in a known volume of ultrapure water to achieve a suitable concentration.

- Derivatization: To an aliquot of the diluted sample, add a borate buffer (e.g., 5% sodium tetraborate) to adjust the pH, followed by the derivatizing agent, 9-fluorenylmethyl chloroformate (FMOC-Cl). The mixture is vortexed and allowed to react.
- HPLC-UV Analysis:
  - Column: A suitable C18 column.
  - Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile).
  - Detection: UV detector set at an appropriate wavelength for the FMOC-glyphosate derivative.
  - Quantification: A calibration curve is generated using standards of known concentrations. The concentration of glyphosate in the sample is determined by comparing its peak area to the calibration curve.

## Acute Oral Toxicity (LD<sub>50</sub>) Determination in Rats

This protocol outlines the procedure for determining the median lethal dose (LD<sub>50</sub>) of **glyphosate isopropylammonium** salt in rats.

### 4.2.1. Experimental Workflow



[Click to download full resolution via product page](#)

Workflow for LD<sub>50</sub> Determination.

#### 4.2.2. Methodology

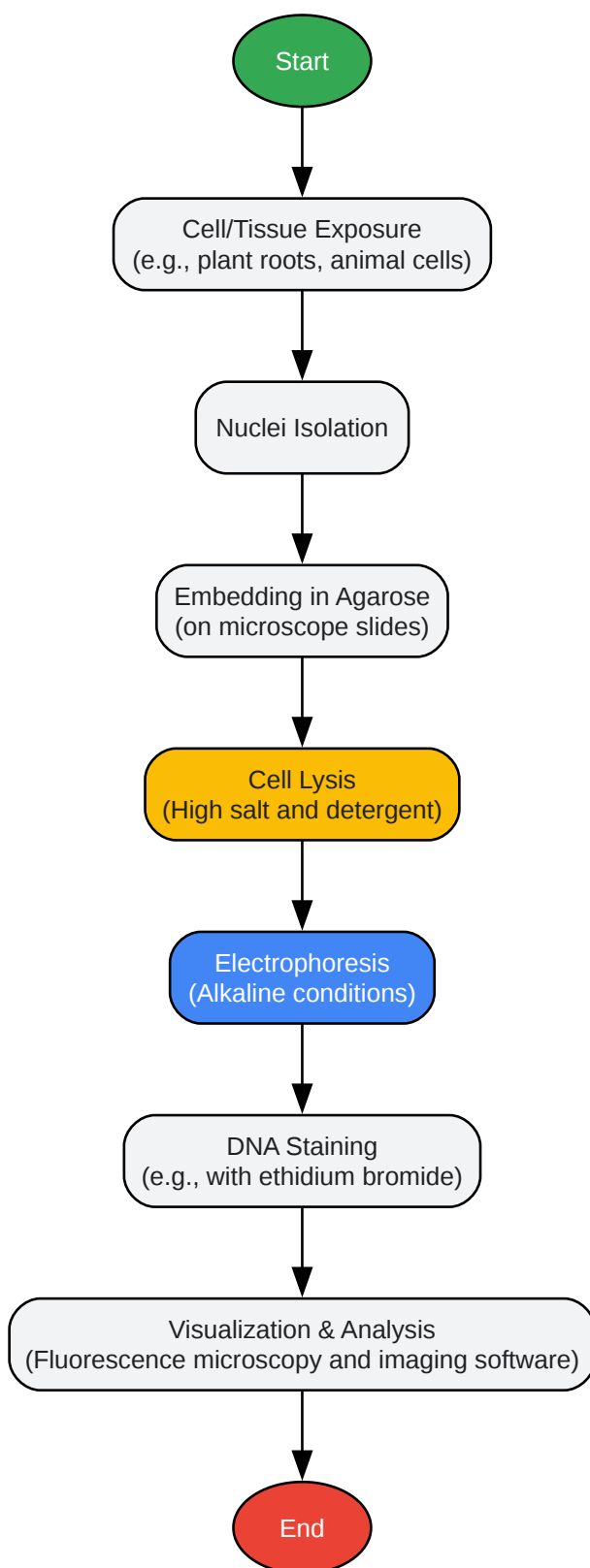
- Animals: Use healthy, young adult Wistar rats, separated by sex. Acclimate the animals to the laboratory conditions for at least one week.

- **Grouping and Dosing:** Randomly assign animals to several dose groups, including a control group (vehicle only) and at least three test groups receiving different doses of **glyphosate isopropylammonium** salt. The substance is typically administered once by oral gavage.
- **Observation:** Observe the animals for mortality, clinical signs of toxicity, and changes in body weight at regular intervals for 14 days.
- **Data Analysis:** The LD<sub>50</sub> value is calculated using statistical methods such as probit or logit analysis based on the mortality data.

## Genotoxicity Assessment: Comet Assay

The comet assay, or single-cell gel electrophoresis, is a sensitive method for detecting DNA damage in individual cells exposed to potentially genotoxic substances.

### 4.3.1. Experimental Workflow



[Click to download full resolution via product page](#)

Workflow for the Comet Assay.



#### 4.3.2. Methodology

- **Sample Preparation:** Expose the target cells or tissues (e.g., plant root tips, cultured animal cells) to various concentrations of **glyphosate isopropylammonium** salt.
- **Nuclei Isolation:** Isolate the nuclei from the exposed cells.
- **Embedding:** Embed the isolated nuclei in a low-melting-point agarose gel on a microscope slide.
- **Lysis:** Lyse the cells using a high-salt and detergent solution to remove membranes and cytoplasm, leaving the DNA as nucleoids.
- **Electrophoresis:** Subject the slides to electrophoresis under alkaline conditions. Damaged DNA fragments will migrate out of the nucleoid, forming a "comet tail."
- **Staining and Visualization:** Stain the DNA with a fluorescent dye (e.g., ethidium bromide) and visualize under a fluorescence microscope. The extent of DNA damage is quantified by measuring the length and intensity of the comet tail using specialized software.

## Environmental Fate

**Glyphosate isopropylammonium** salt, when released into the environment, is primarily degraded by soil microbes into aminomethylphosphonic acid (AMPA).[10] It has a low potential for leaching into groundwater due to its strong adsorption to soil particles.[10] The half-life of glyphosate in soil can vary depending on environmental conditions but is generally considered to be relatively short.[11]

This guide provides a foundational understanding of **glyphosate isopropylammonium** salt for research and professional applications. For specific experimental applications, further optimization of the described protocols may be necessary.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. CN102183469A - Method for measuring content of glyphosate isopropylamine salt by utilizing infrared attenuate total reflection spectrometry - Google Patents [patents.google.com]
- 2. Protocol for Soil Sampling for Glyphosate and AMPA Residue Analysis [2009-2017.state.gov]
- 3. Evaluation of Neurological Behavior Alterations and Metabolic Changes in Mice Under Chronic Glyphosate Exposure - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | The use of comet assay in plant toxicology: recent advances [frontiersin.org]
- 5. 19january2021snapshot.epa.gov [19january2021snapshot.epa.gov]
- 6. Determination of acute oral toxicity of glyphosate isopropylamine salt in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. eplbas.com [eplbas.com]
- 10. Evaluation of genetic damage induced by glyphosate isopropylamine salt using Tradescantia bioassays - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [molecular weight and formula of glyphosate isopropylammonium salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580403#molecular-weight-and-formula-of-glyphosate-isopropylammonium-salt]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)